

# A Comprehensive Technical Guide to the Physicochemical Properties of 2-Methyl-5-nonanol

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## Compound of Interest

Compound Name: 2-Methyl-5-nonanol

Cat. No.: B13101508

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## Introduction

**2-Methyl-5-nonanol** is a secondary alcohol with the chemical formula  $C_{10}H_{22}O$ . As a member of the nonanol isomer family, its physicochemical properties are of interest in various fields, including flavor and fragrance, industrial solvents, and as a potential intermediate in chemical synthesis. This technical guide provides a detailed overview of the known physicochemical properties of **2-Methyl-5-nonanol**, outlines experimental protocols for their determination, and presents logical workflows for its analysis.

## Core Physicochemical Properties

The following tables summarize the key physicochemical properties of **2-Methyl-5-nonanol**. It is important to note that while some experimental data is available, other values are computed or estimated based on its chemical structure.

### Table 1: General and Physical Properties of 2-Methyl-5-nonanol

Property	Value	Source
IUPAC Name	2-methylnonan-5-ol	[1]
CAS Number	29843-62-7	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O	[1][2]
Molecular Weight	158.28 g/mol	[1][2]
Density	0.817 g/mL	[3]
Refractive Index	1.429	[3]
Boiling Point	Estimated: ~201-207 °C at 760 mmHg	[4][5]
Melting Point	Estimated: Data not readily available. Likely a low-melting solid or liquid at room temperature.	
Solubility in Water	Sparingly soluble. Estimated based on other nonanols.	[6]

**Table 2: Computed Properties of 2-Methyl-5-nonanol**

Property	Value	Source
XLogP3	3.5	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	7	
Topological Polar Surface Area	20.2 Å <sup>2</sup>	[1]
Exact Mass	158.167065 g/mol	[1]

## Experimental Protocols

Detailed methodologies are crucial for the accurate determination and verification of physicochemical properties. The following section outlines standard experimental protocols applicable to **2-Methyl-5-nonanol**.

## Determination of Boiling Point (Micro-scale Method)

This method is suitable for determining the boiling point of a small quantity of a liquid sample.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., Mel-Temp)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Sample of **2-Methyl-5-nonanol**
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid

Procedure:

- A small amount of **2-Methyl-5-nonanol** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a Thiele tube containing mineral oil, ensuring the heat is distributed evenly.<sup>[7]</sup>
- The apparatus is heated gently. As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.

- The heating is stopped, and the liquid is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[7]

## Determination of Density

The density of a liquid can be determined by measuring its mass and volume.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and a balance
- Digital balance (accurate to at least 0.001 g)
- Water bath for temperature control
- Sample of **2-Methyl-5-nonanol**

Procedure:

- The mass of a clean, dry pycnometer is accurately measured.
- The pycnometer is filled with **2-Methyl-5-nonanol**, and the stopper is carefully inserted, ensuring any excess liquid is expelled through the capillary.
- The outside of the pycnometer is wiped dry, and its mass is measured.
- The temperature of the liquid is recorded.
- The volume of the pycnometer is determined by repeating the procedure with a liquid of known density, such as deionized water.
- The density is calculated using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique used to separate, identify, and quantify the components of a sample.

#### Apparatus and Materials:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- A suitable capillary column (e.g., HP-5MS)
- Helium or other inert carrier gas
- Microsyringe for sample injection
- Sample of **2-Methyl-5-nonanol**
- A suitable solvent (e.g., dichloromethane or ethanol) for sample dilution

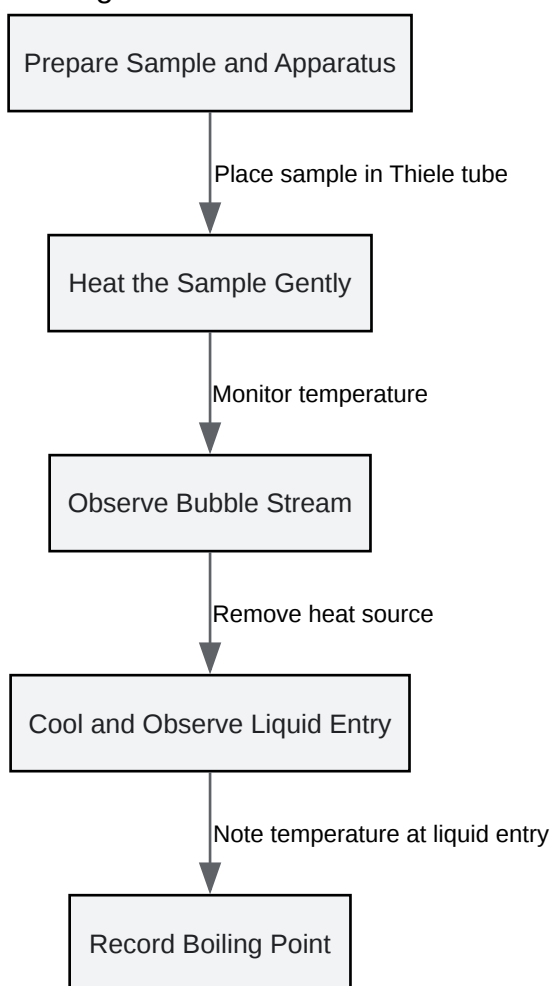
#### Procedure:

- **Sample Preparation:** A dilute solution of **2-Methyl-5-nonanol** is prepared in a suitable solvent.
- **GC-MS System Setup:** The GC is equipped with an appropriate column, and the carrier gas flow rate is set (e.g., 1 mL/min). The oven temperature program is established, which typically involves an initial temperature hold, a ramp to a final temperature, and a final hold. The mass spectrometer is set to scan a specific mass range.
- **Injection:** A small volume (e.g., 1  $\mu$ L) of the prepared sample is injected into the GC inlet.
- **Separation and Detection:** The sample is vaporized and carried through the column by the carrier gas. Separation occurs based on the differential partitioning of the analyte between the mobile and stationary phases. As the compound elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum provides a unique fingerprint of the molecule.<sup>[8][9]</sup>
- **Data Analysis:** The retention time from the chromatogram and the mass spectrum are used to identify and confirm the presence of **2-Methyl-5-nonanol**.

## Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key experimental workflows and logical relationships.

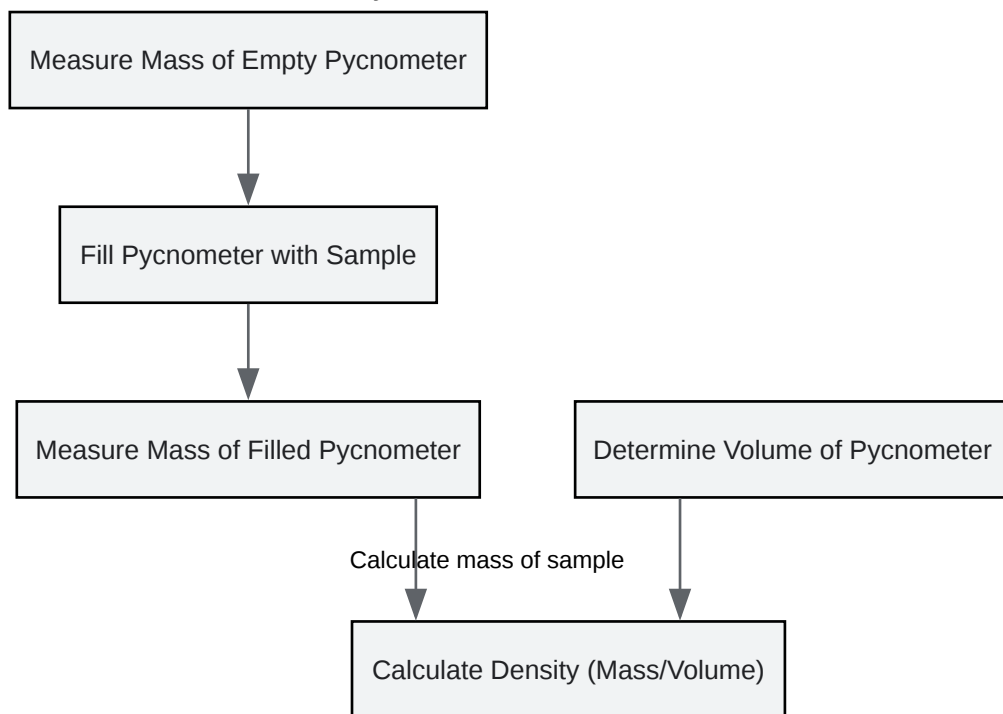
### Boiling Point Determination Workflow



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Caption: Workflow for determining the boiling point of a liquid.

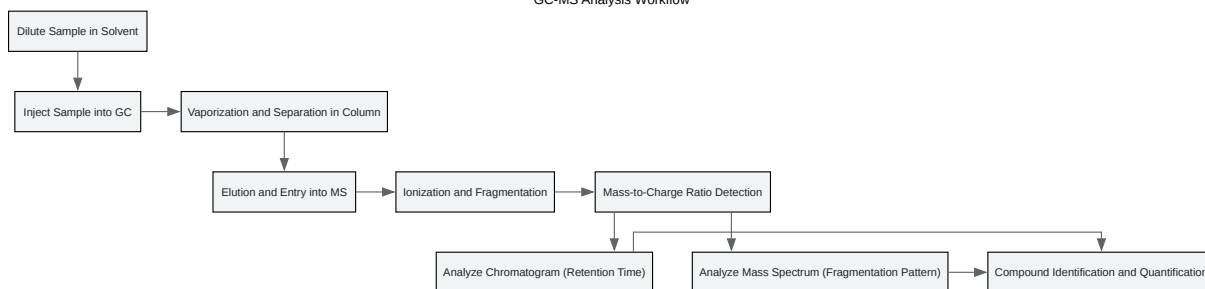
## Density Determination Workflow



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Caption: Workflow for determining the density of a liquid.

## GC-MS Analysis Workflow



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